

Commercial Availability & Technical Guide: 5-Isopropylpicolinaldehyde

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Compound of Interest

Compound Name: 5-Isopropylpicolinaldehyde

CAS No.: 137013-14-0

Cat. No.: B163355

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Executive Summary

5-Isopropylpicolinaldehyde (5-isopropylpyridine-2-carbaldehyde) is a specialized heterocyclic building block used primarily in the development of metal-ligand complexes and pharmaceutical intermediates (e.g., thiosemicarbazone antineoplastics).[1]

While assigned CAS 137013-14-0, this compound is not a commodity chemical. It is classified as a "make-to-order" item by most major catalog suppliers. Reliance on direct procurement often results in lead times exceeding 4–6 weeks.

Strategic Recommendation: For time-critical research, we recommend a "Hybrid Sourcing" strategy:

- **Primary:** Attempt procurement from specialized vendors (BOC Sciences, BLD Pharm).
- **Secondary (Recommended):** In-house synthesis via the SeO₂/TBHP oxidation of the widely available precursor 2-Methyl-5-isopropylpyridine (CAS 6343-58-4). This route is chemically robust, scalable, and circumvents supply chain bottlenecks.

Chemical Profile & Identity

Property	Data
Chemical Name	5-Isopropylpicolinaldehyde
Synonyms	5-Isopropylpyridine-2-carboxaldehyde; 5-(Propan-2-yl)picolinaldehyde
CAS Number	137013-14-0
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
SMILES	<chem>CC(C)C1=CN=C(C=C1)C=O</chem> ^{[1][2]}
Appearance	Typically a yellow to orange oil or low-melting solid (oxidizes in air)
Storage	Under inert atmosphere (N ₂ /Ar) at -20°C; prone to oxidation to carboxylic acid

Commercial Landscape

The supply chain for **5-Isopropylpicolinaldehyde** is fragmented. Unlike its carboxylic acid analog, the aldehyde is unstable over long storage periods, discouraging large stock holdings.

Supplier Tiering^[1]

- Tier 1 (Stock Likely): None. Most vendors list this as "Inquire."
- Tier 2 (Synthesis-on-Demand): BOC Sciences, BLD Pharm, ChemScene.
- Tier 3 (Precursor Suppliers): Sigma-Aldrich, Enamine (Supply the stable acid or methyl precursors).

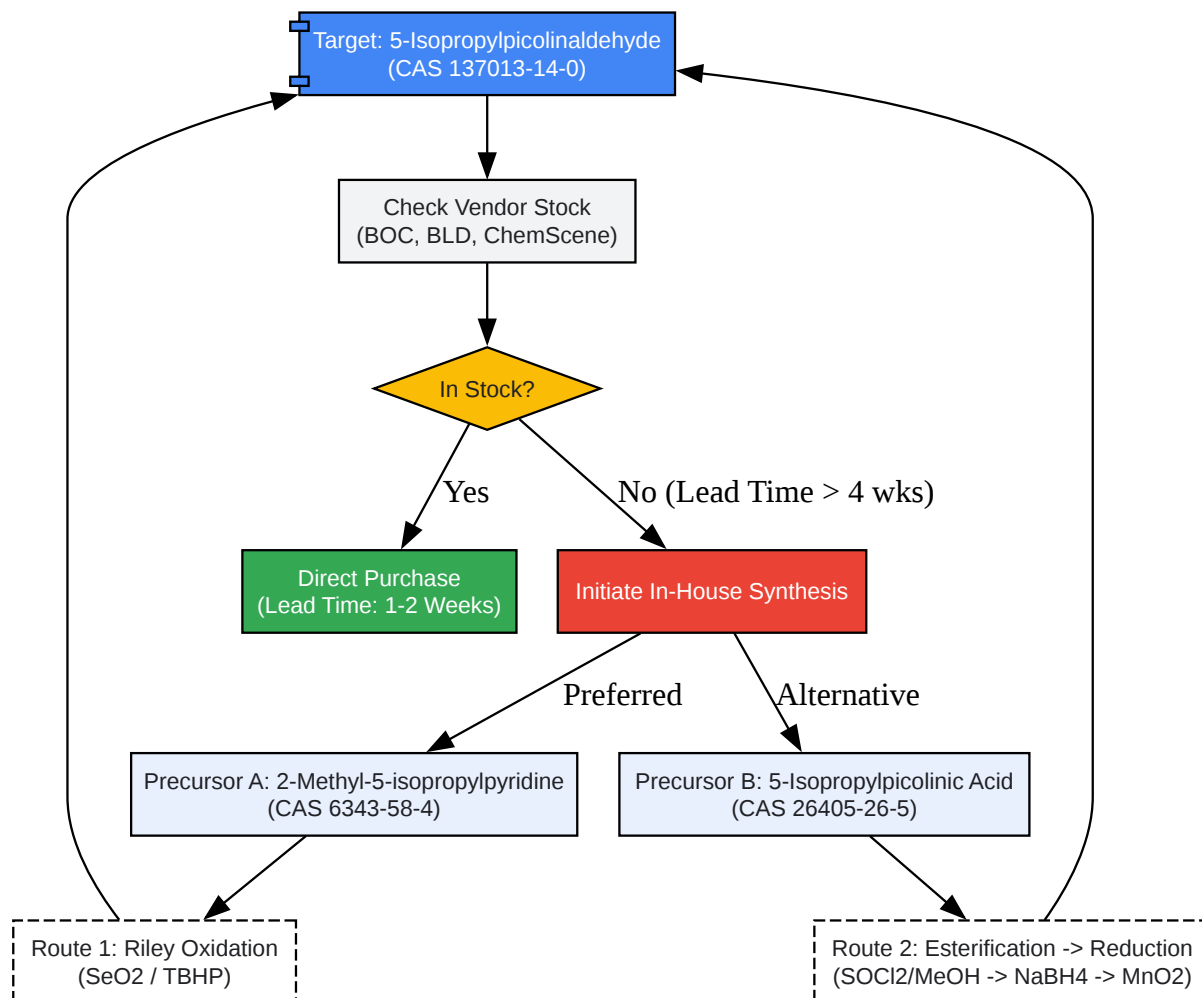
Precursor Availability (The "Build" Option)

If the aldehyde is unavailable, the following precursors are high-stock commodities:

Precursor Name	CAS	Availability	Transformation Type
2-Methyl-5-isopropylpyridine	6343-58-4	High (Bulk)	Oxidation (Riley/SeO ₂)
5-Isopropylpicolinic acid	26405-26-5	Medium	Reduction (via Ester)

Sourcing & Synthesis Decision Logic

The following diagram illustrates the decision matrix for securing the compound based on project urgency and chemical availability.



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Figure 1: Strategic decision tree for sourcing **5-Isopropylpicolinaldehyde**, prioritizing direct purchase only when stock is confirmed.

Technical Synthesis Protocols

For researchers forced to synthesize the material, Route 1 (Oxidation) is superior due to fewer steps and the high availability of the methyl-pyridine precursor.

Route 1: SeO₂/TBHP Oxidation (Recommended)

This protocol utilizes a modified Riley oxidation. The addition of tert-butyl hydroperoxide (TBHP) re-oxidizes the selenium species, allowing for catalytic or sub-stoichiometric use of toxic SeO_2 and suppressing over-oxidation to the carboxylic acid.

Reaction: 2-Methyl-5-isopropylpyridine + SeO_2 (cat) + TBHP → **5-Isopropylpicolinaldehyde**

Protocol Steps:

- Setup: In a fume hood, charge a round-bottom flask with 2-Methyl-5-isopropylpyridine (1.0 equiv, CAS 6343-58-4) and 1,4-dioxane (0.5 M concentration).
- Reagents: Add Selenium Dioxide (SeO_2) (0.5 equiv) and TBHP (70% aq. solution, 3.0 equiv).
 - Note: Standard Riley oxidation uses stoichiometric SeO_2 ; this catalytic variant is cleaner.
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor via TLC (SiO_2 , 20% EtOAc/Hexanes) or LCMS. The aldehyde typically appears as a distinct spot less polar than the acid byproduct but more polar than the starting material.
- Workup:
 - Cool to room temperature.
 - Filter through a pad of Celite to remove colloidal selenium (Caution: Se residues are toxic).
 - Concentrate the filtrate under reduced pressure.^[3]
- Purification: Purify the residue via flash column chromatography (SiO_2).
 - Eluent: Gradient 0% → 15% Ethyl Acetate in Hexanes.
 - Yield: Expect 60–75%.

Route 2: Reduction from Picolinic Acid (Backup)

Use this if only the acid precursor (CAS 26405-26-5) is available. Direct reduction of the acid is difficult; the ester intermediate is required.

Protocol Steps:

- Esterification: Reflux 5-Isopropylpicolinic acid in MeOH with catalytic H₂SO₄ (4 h) → Methyl 5-isopropylpicolinate. Isolate by neutralization and extraction.
- Reduction: Dissolve ester in THF at -78°C. Add DIBAL-H (1.1 equiv) dropwise. Stir 1 h.
 - Critical: Over-reduction to the alcohol is common. If this occurs, re-oxidize the alcohol using MnO₂ in DCM (room temp, 12 h) to recover the aldehyde.

Quality Control & Validation

Upon receipt or synthesis, validate the compound using the following parameters.

Method	Expected Signal / Criteria
¹ H NMR (CDCl ₃)	Aldehyde (-CHO): Singlet at ~10.0–10.1 ppm. Aromatic: Three distinct protons in pyridine region (~7.5–8.8 ppm). Isopropyl: Septet at ~3.0 ppm, Doublet at ~1.3 ppm.
LC-MS	[M+H] ⁺ : 150.2 m/z.
TLC	Visualizes under UV (254 nm); stains with DNP (orange/red spot indicating aldehyde).
Purity	>95% required for ligand synthesis to prevent paramagnetic impurity interference.

Applications in Drug Discovery

5-Isopropylpicolinaldehyde is a versatile electrophile. Its primary utility lies in:

- Thiosemicarbazone Synthesis: Condensation with thiosemicarbazides yields ligands with potent antitumor activity (e.g., Triapine derivatives). The isopropyl group adds lipophilicity, enhancing membrane permeability.
- Schiff Base Ligands: Reacts with amines to form bidentate (N,N) or tridentate (N,N,O) ligands for transition metal catalysis (Ru, Ir, Fe).

- Heterocycle Formation: Precursor for imidazo[1,5-a]pyridines via condensation reactions.

References

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